

An In-depth Technical Guide to Tripropylphosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tripropylphosphine

Cat. No.: B1584992

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tripropylphosphine**, a significant organophosphorus compound. It details its chemical and physical properties, synthesis, and key applications in chemical research and the pharmaceutical industry, with a focus on its role as a ligand in catalysis.

Chemical Identity and Properties

Tripropylphosphine, a trivalent phosphorus compound, is a clear, colorless liquid at room temperature. It is characterized by the following identifiers and physical properties:

Property	Value	Citation(s)
IUPAC Name	tripropylphosphane	[1]
CAS Number	2234-97-1	[1][2]
Molecular Formula	C ₉ H ₂₁ P	[1][3]
Molecular Weight	160.24 g/mol	[1]
Boiling Point	72-74 °C at 12 mmHg	[2]
Density	0.801 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.4584	[2]
Solubility	Insoluble in water	[2]
Signal Word	Danger	
Hazard Statements	H250 (Catches fire spontaneously if exposed to air), H314 (Causes severe skin burns and eye damage)	[1]

Synthesis of Tripropylphosphine

A common laboratory-scale synthesis of **tripropylphosphine** involves the reaction of a Grignard reagent with phosphorus trichloride. A documented industrial method involves the photo-catalyzed reaction of phosphine with propylene.

Experimental Protocol: Photo-catalyzed Synthesis

This protocol describes the synthesis of **tripropylphosphine** from phosphine and propylene using a zinc oxide catalyst and light irradiation.

- **Reactor Setup:** A transparent reactor is charged with an acetone solution and 0.01 mol of ZnO powder. The mixture is stirred to ensure a uniform suspension of the catalyst.
- **Reagent Introduction:** One mole of phosphine and five moles of propylene are slowly introduced into the reactor while stirring continuously.

- **Reaction Conditions:** The reaction is carried out at 0°C under irradiation from a 50W energy-saving lamp for a duration of 12 hours.
- **Work-up:** Upon completion, the catalyst is removed by filtration.
- **Purification:** The filtrate is subjected to reduced pressure distillation to yield pure **tripropylphosphine**.^[4]

This method has been reported to achieve a yield of 97.5% with a purity of 96.2%.^[4]

Applications in Organic Synthesis and Drug Development

Tripropylphosphine serves as a crucial reagent and ligand in a variety of chemical transformations, which are fundamental to both academic research and industrial processes, including pharmaceutical manufacturing.

Role as a Ligand in Cross-Coupling Reactions:

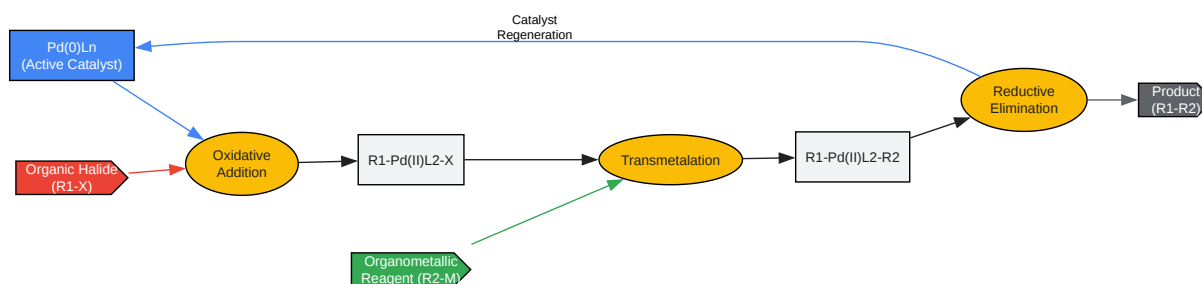
Tripropylphosphine is frequently employed as a ligand for transition metal catalysts, particularly palladium, in cross-coupling reactions. These reactions are pivotal for the construction of carbon-carbon and carbon-heteroatom bonds, which are ubiquitous in medicinal chemistry and drug discovery. The phosphine ligand plays a critical role in stabilizing the metal center and modulating its catalytic activity.

Tripropylphosphine is a suitable ligand for several named cross-coupling reactions, including:

- Buchwald-Hartwig Amination
- Heck Reaction
- Hiyama Coupling
- Negishi Coupling
- Sonogashira Coupling

- Stille Coupling
- Suzuki-Miyaura Coupling

The general workflow for a palladium-catalyzed cross-coupling reaction involving a phosphine ligand like **tripropylphosphine** is illustrated in the following diagram.



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References

- 1. Tripropylphosphine | C₉H₂₁P | CID 75226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TRIPROPYLPHOSPHINE | 2234-97-1 [chemicalbook.com]
- 3. tri-n-Propylphosphine [webbook.nist.gov]
- 4. TRIPROPYLPHOSPHINE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tripropylphosphine]. BenchChem, [2025]. [Online PDF]. Available at:

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